

Operational Guide: Safe Handling & Disposal of 3-Quinolin-8-ylacrylic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Quinolin-8-ylacrylic acid

CAS No.: 754190-58-4

Cat. No.: B2892785

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Executive Summary & Chemical Profile

3-Quinolin-8-ylacrylic acid is a functionalized organic intermediate often utilized in medicinal chemistry for ligand synthesis and metalloprotease inhibition studies. Unlike simple mineral acids, its disposal is complicated by its quinoline core, a nitrogen-heterocycle associated with aquatic toxicity and potential genotoxicity.

Critical Directive: Do NOT treat this compound merely as a corrosive acid. While it possesses an acidic moiety, the primary disposal hazard is the toxic organic framework. Neutralization for drain disposal is strictly prohibited.

Chemical Identity Table

Parameter	Detail
Chemical Name	(E)-3-(Quinolin-8-yl)acrylic acid
CAS Number	754190-58-4
Molecular Formula	C ₁₂ H ₉ NO ₂
Physical State	Solid (typically off-white to yellow powder)
Solubility	Soluble in DMSO, Methanol; Poorly soluble in water
Acidity (pKa)	~4.5 (Carboxylic acid), ~4.9 (Quinolinium ion)

Hazard Assessment (The "Why" Behind the Protocol)

To ensure safety, we must understand the dual-nature hazard of this molecule.

- The Acrylic Acid Moiety (Corrosivity/Reactivity): The carboxylic acid tail acts as a skin and eye irritant (H315, H319). In solution, it can lower pH to corrosive levels.
- The Quinoline Core (Systemic Toxicity): The quinoline ring is the critical driver for disposal logic. Quinolines are classified by the EPA as likely human carcinogens and are harmful to aquatic life.
 - Operational Impact: You cannot degrade the quinoline ring via simple benchtop neutralization. Therefore, all waste must be incinerated.

GHS Classification:

- Warning
- H302: Harmful if swallowed.[1][2][3]
- H315/H319: Causes skin and serious eye irritation.[2]
- H335: May cause respiratory irritation.[1][2][4]

Personal Protective Equipment (PPE) Matrix

Standard latex gloves are insufficient for handling quinoline derivatives in organic solvents due to rapid permeation.

PPE Category	Specification	Rationale
Hand Protection	Nitrile (Minimum 5 mil thickness). Double-gloving recommended if dissolved in DMSO or DMF.	Nitrile offers superior resistance to organic acids and nitrogen heterocycles compared to latex.
Eye Protection	Chemical Splash Goggles (ANSI Z87.1).	Powder is fine and easily airborne; safety glasses with side shields are insufficient for powder handling.
Respiratory	N95 (minimum) or Fume Hood (Preferred).	Prevents inhalation of dust (H335 hazard).
Body	Lab coat (buttoned), long pants, closed-toe shoes.	Prevents dermal absorption of particulates.

Disposal Workflows

A. Solid Waste (Pure Compound or Spilled Powder)

Protocol: "Lab Pack" Segregation.

- Containment: Transfer the solid into a clear, wide-mouth glass jar or high-density polyethylene (HDPE) container.
- Labeling: Affix a hazardous waste label.
 - Constituents: **3-Quinolin-8-ylacrylic acid (Solid)**
 - Hazard Checkboxes: Toxic, Irritant.[1]
- Segregation: Place the container in the Solid Organic Waste stream.

- Note: Do not mix with strong oxidizers (e.g., permanganates, nitrates) in the same secondary container to prevent exothermic oxidation of the acrylic double bond.

B. Liquid Waste (Mother Liquors/Reaction Mixtures)

Protocol: Segregated Organic Stream.

- Characterization: Determine the solvent system.
 - If Halogenated (DCM, Chloroform): Dispose in Halogenated Waste.
 - If Non-Halogenated (Methanol, DMSO, Ethyl Acetate): Dispose in Non-Halogenated Waste.
- pH Check: If the solution is highly acidic ($\text{pH} < 2$), do not add directly to a general solvent drum, as this may cause dangerous off-gassing or polymerization of other waste constituents.
 - Action: Collect in a separate satellite container labeled "Acidic Organic Waste - Quinoline Derivative."
- Prohibition: Never pour down the sink. The quinoline ring resists wastewater treatment biodegradation.

C. Contaminated Glassware

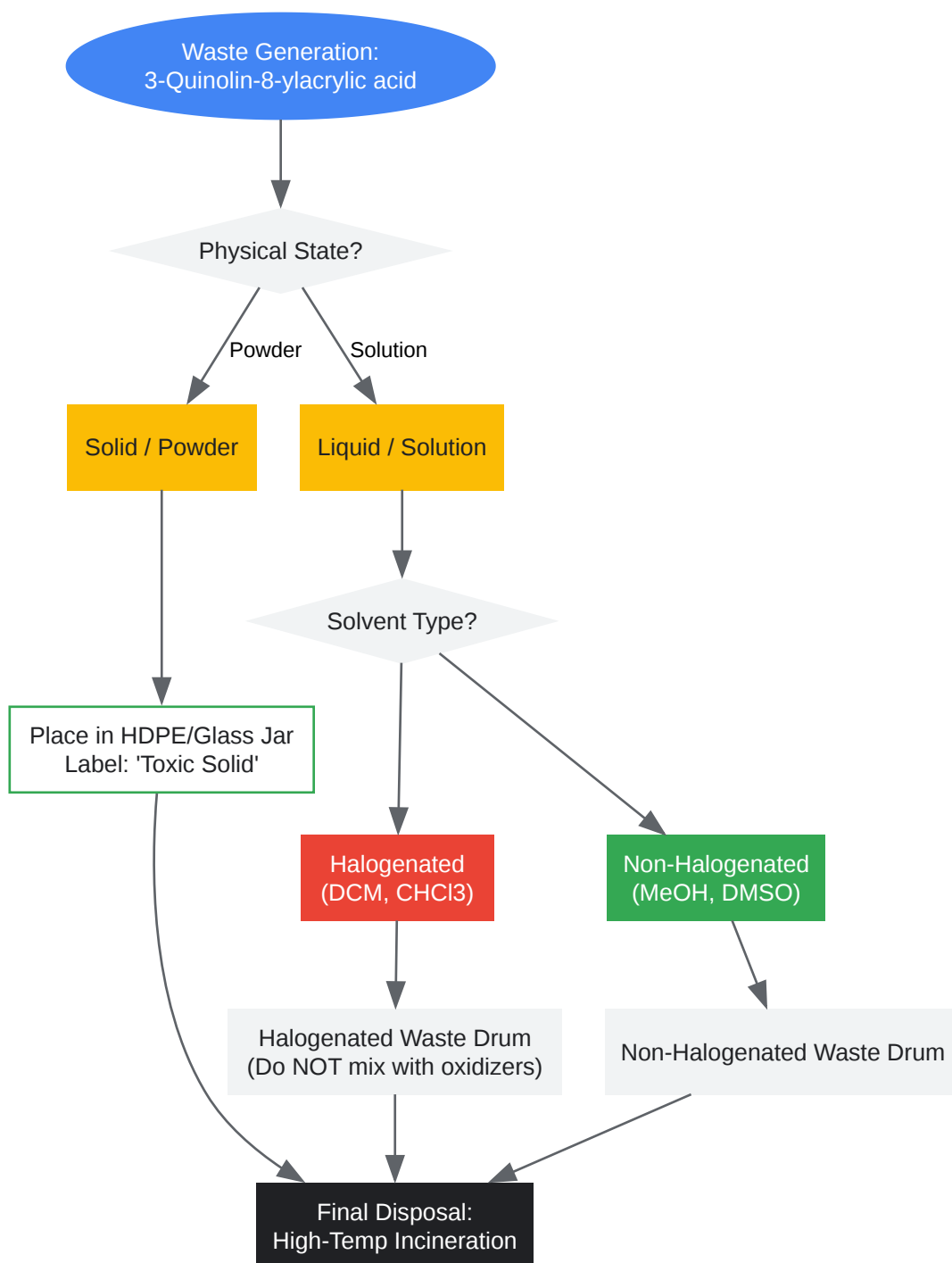
Protocol: Triple Rinse.

- Rinse glassware with a suitable solvent (Acetone or Methanol) three times.
- Collect all rinsates into the Liquid Organic Waste container.
- Once rinsed, glassware can be washed normally or disposed of in glass trash if broken.

Visualized Decision Workflows

Diagram 1: Disposal Decision Tree

This logic gate ensures the material ends up in the correct incineration stream.

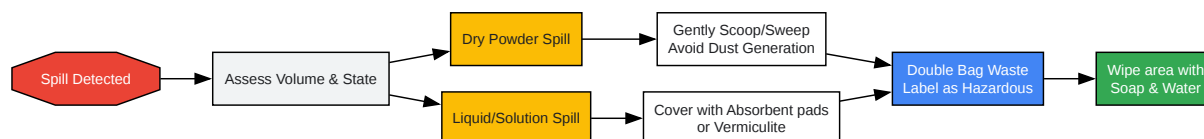


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Caption: Logical flow for segregating **3-Quinolin-8-ylacrylic acid** waste based on physical state and solvent carrier.

Diagram 2: Spill Response Protocol

Immediate actions to take in the event of a benchtop spill.



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Caption: Step-by-step spill management to prevent aerosolization and dermal exposure.

Emergency Procedures

- Eye Contact: Immediately flush with water for 15 minutes.[3] Lift eyelids.[3] Seek medical attention (H319).
- Skin Contact: Wash with soap and water.[3][4] Do not use ethanol/solvents on skin, as this may increase absorption of the quinoline ring.
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen.

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